

identifying decomposition products of Erdmann's salt over time

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Compound of Interest

Compound Name: *Erdmann's salt*

CAS No.: *13600-89-0*

Cat. No.: *B14163575*

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Technical Support Center: Stability & Degradation of **Erdmann's Salt**

Ticket ID: #ES-8492-DEC Subject: Identifying Decomposition Products of Ammonium Tetranitrodiamminecobaltate(III) Assigned Specialist: Dr. A. Vance, Senior Application Scientist
Status: Open

Executive Summary

Erdmann's Salt (

) is a classic coordination compound often used as a reference in crystallographic studies and as a precursor for cobalt oxide nanoparticles. However, its stability is compromised by two primary vectors: thermal stress (solid-state) and aquation/hydrolysis (solution-phase).

This guide provides a structured workflow to identify decomposition products using standard analytical instrumentation.

Module 1: Solid-State Decomposition (Thermal Stress)

The Issue: Your solid sample has shifted from a sparkling brownish-yellow crystal to a dull, opaque powder, or you observe mass loss during storage.

The Mechanism: Thermal decomposition of **Erdmann's salt** is a multi-stage process. Unlike simple salts, the ammonium cation and the nitro ligands within the coordination sphere interact, leading to redox-driven degradation rather than simple melting.

- De-amination: Release of ammonia () from the cation and/or ligands.
- Ligand Release: Loss of species.
- Oxide Formation: Final collapse into Cobalt(II,III) oxide ().

Diagnostic Workflow: Thermogravimetric Analysis (TGA)

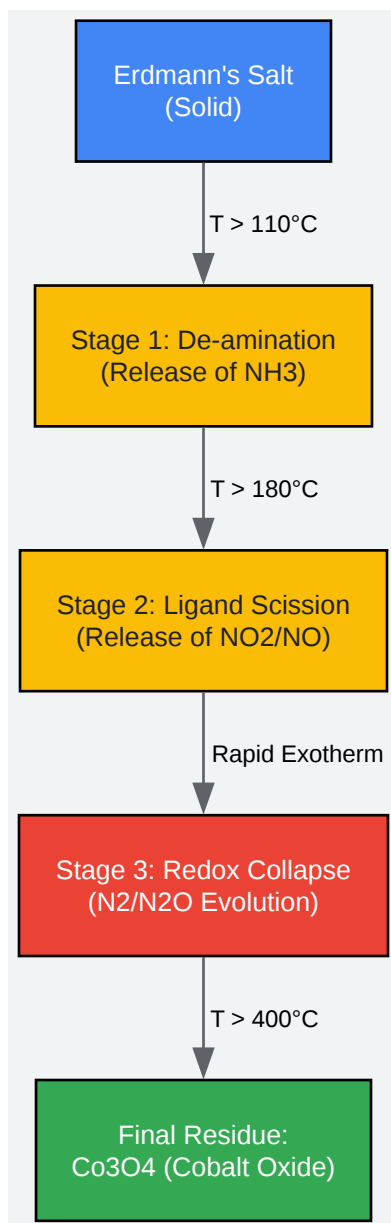
Run a TGA ramp from 25°C to 600°C at 10°C/min under

.

Temperature Range	Observed Mass Loss	Likely Decomposition Product
110°C – 160°C	~5-8%	Release of outer-sphere (from)
190°C – 240°C	~30-40%	Violent release of , , and (Redox instability)
> 400°C	Residual Mass	Formation of stable (Black residue)

Visualizing the Pathway

The following diagram illustrates the stepwise degradation logic for identifying products based on temperature thresholds.



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Figure 1: Thermal decomposition pathway of **Erdmann's Salt**. Note the critical redox collapse phase where internal oxidation of ligands occurs.

Module 2: Solution-Phase Instability (Aqueation)

The Issue: Aqueous solutions of **Erdmann's salt** change color over time (from characteristic yellow-orange to pale pink or turbid brown) and conductivity measurements drift.

The Mechanism: In water, the complex undergoes aquation (substitution of nitro groups by water).

Eventually, if pH is not controlled, the Co(III) center can reduce to Co(II), forming the hexaaqua species

, which is pink.

Diagnostic Protocol: Time-Resolved UV-Vis Spectroscopy

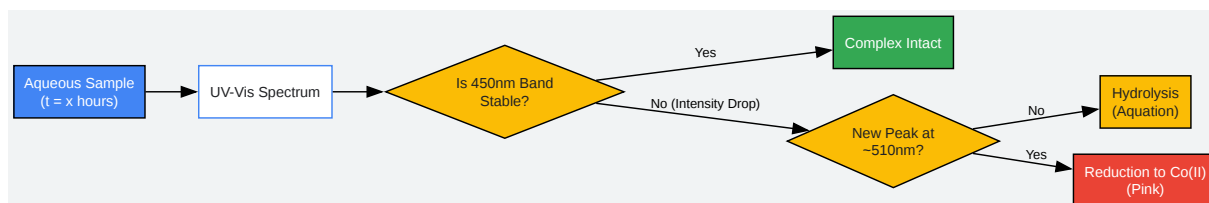
Objective: Track the shift in Ligand-to-Metal Charge Transfer (LMCT) bands.

- Baseline: Prepare a fresh 1 mM solution in dilute acetic acid (pH ~5) to suppress base hydrolysis.
- Scan: Record spectra (200–600 nm) every 30 minutes for 4 hours.
- Interpretation:

Spectral Feature	Wavelength (approx.)	Interpretation of Change
Band I (LMCT)	~450-480 nm	Decrease in intensity indicates loss of ligands.
Band II (CT)	~350 nm	Blue shift (to lower wavelength) suggests formation of aquo-species.
New Peak	~510 nm (weak)	Appearance indicates formation of (Pink Co(II)).

Experimental Logic Diagram

Use this flowchart to interpret your UV-Vis data.



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Figure 2: Decision tree for interpreting UV-Vis spectral shifts during solution aging.

Module 3: Rapid Identification (FAQs)

Q: My sample smells of ammonia when I open the vial. Is it ruined? A: Not necessarily, but it is degrading. The ammonium counter-ion (

) is in equilibrium with surface moisture. If kept in a humid environment,

gas releases, leaving behind protons that can catalyze acid hydrolysis of the solid surface.

Action: Recrystallize immediately or store in a desiccator over

.

Q: How do I distinguish between the cis and trans isomers in decomposition products? A: Use IR Spectroscopy.

- Trans-isomer (**Erdmann's Salt**): Shows a simpler IR spectrum in the bending region due to higher symmetry (approx).
- Cis-isomer: Shows splitting of the symmetric stretching bands ($1300\text{--}1400\text{ cm}^{-1}$) due to lower symmetry ().

- Decomposition: Appearance of broad -OH stretches ($>3200\text{ cm}^{-1}$) indicates water incorporation (aquation).

Q: What is the black precipitate in my aged solution? A: This is likely Cobalt(III) Oxide/Hydroxide (

or

). In basic conditions ($\text{pH} > 7$), the ammonium ion dissociates to ammonia, raising pH and promoting the precipitation of insoluble cobalt hydroxides.

References

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